

Essential Safety and Operational Guide for Handling JZL195

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Compound of Interest

Compound Name: JZL195

Cat. No.: B608286

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals working with **JZL195**. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this potent dual inhibitor of fatty acid amide hydrolase (FAAH) and monoacylglycerol lipase (MAGL).

Personal Protective Equipment (PPE) and Safety Measures

When handling **JZL195**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE and safety precautions.

Category	Item	Specification	Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 compliant	Protects eyes from splashes and airborne particles of the compound.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material	Prevents skin contact and absorption.
Body Protection	Laboratory Coat	Standard	Provides a barrier against accidental spills.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation	N/A	Avoids inhalation of dust or aerosols. ^[1] A suitable respirator may be necessary for handling larger quantities or in case of insufficient ventilation. ^[1]
General Hygiene	N/A	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	Prevents accidental ingestion and contamination.

Experimental Protocols: Handling and Storage

Receiving and Storage: **JZL195** is typically supplied as a crystalline solid and should be stored at -20°C for long-term stability.^{[1][2]} Upon receiving, visually inspect the container for any damage. Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.^[1]

Preparation of Stock Solutions: To prepare a stock solution, dissolve **JZL195** in a suitable organic solvent such as Dimethyl Sulfoxide (DMSO) or dimethyl formamide (DMF).^[2] The solubility in these solvents is approximately 1.25 mg/mL and 5 mg/mL, respectively.^[2] It is

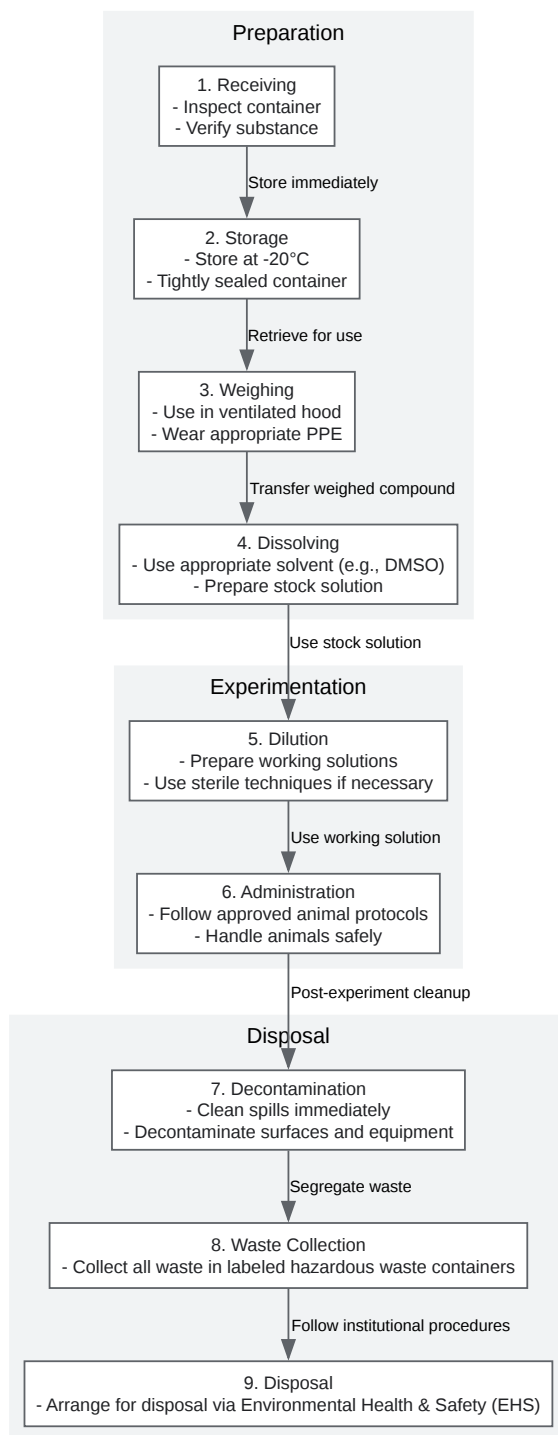
recommended to purge the solvent with an inert gas before dissolving the compound.[2] Once prepared, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[3] For in vivo experiments, it is advisable to prepare fresh working solutions daily.

Administration in Experimental Models: In murine models, **JZL195** has been administered via intraperitoneal (i.p.) injection at doses ranging from 3 to 20 mg/kg.[4] The vehicle used for administration can consist of a mixture of ethanol, Tween-80, and saline.

Operational Workflow for JZL195

The following diagram illustrates the standard operational workflow for handling **JZL195** from receipt to disposal, emphasizing safety at each step.

JZL195 Handling Workflow



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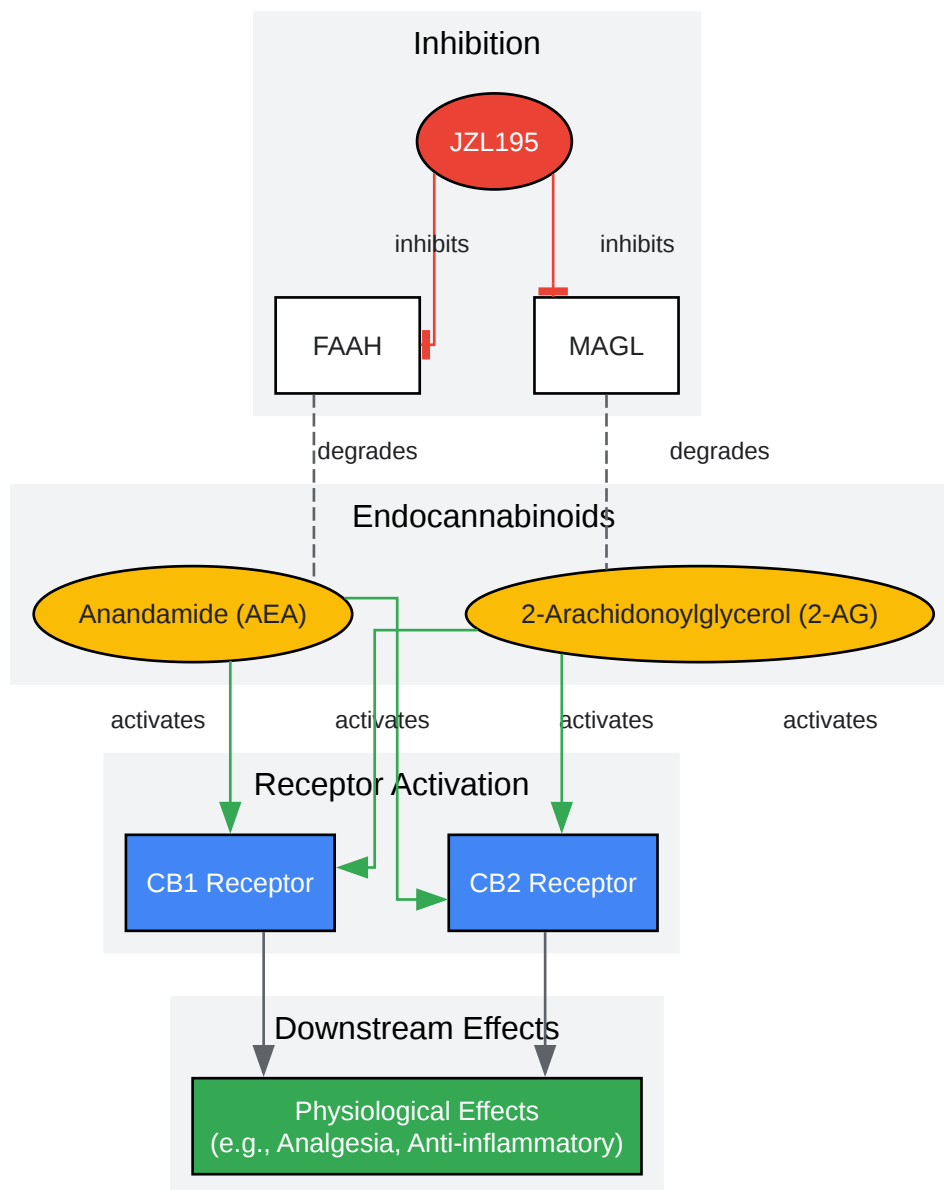
JZL195 Handling Workflow Diagram

Mechanism of Action: Signaling Pathway

JZL195 is a potent dual inhibitor of two key enzymes in the endocannabinoid system: fatty acid amide hydrolase (FAAH) and monoacylglycerol lipase (MAGL).[5] FAAH is the primary enzyme responsible for the degradation of anandamide (AEA), while MAGL is the main enzyme for the breakdown of 2-arachidonoylglycerol (2-AG). By inhibiting both FAAH and MAGL, **JZL195** leads to an accumulation of both AEA and 2-AG. These endocannabinoids then act on cannabinoid receptors (CB1 and CB2), leading to various physiological effects.

The diagram below illustrates this signaling pathway.

JZL195 Signaling Pathway

[Click to download full resolution via product page](#)**JZL195 Mechanism of Action**

Disposal Plan

Proper disposal of **JZL195** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Segregation and Collection:

- All disposable materials that have come into contact with **JZL195**, including gloves, pipette tips, and empty vials, should be collected in a designated hazardous waste container.
- Unused **JZL195**, whether in solid form or in solution, must be treated as hazardous chemical waste.

Disposal Procedure:

- Consult Institutional Guidelines: Always adhere to your institution's specific guidelines for chemical waste disposal. Contact your Environmental Health and Safety (EHS) department for detailed procedures.
- Labeling: Ensure all waste containers are clearly and accurately labeled with the contents, including the name "**JZL195**" and any solvents used.
- Containment: Waste containers should be sealed to prevent leaks or spills.
- Arrangement for Pickup: Arrange for the collection of the hazardous waste by your institution's EHS or a licensed chemical waste disposal contractor.
- Do Not Dispose in Regular Trash or Down the Drain: Under no circumstances should **JZL195** or its solutions be disposed of in the regular trash or poured down the drain.[6]

Spill Management: In the event of a spill, evacuate the immediate area if necessary. Wear appropriate PPE, including respiratory protection if the spill generates dust. Absorb liquid spills with an inert material such as vermiculite or sand.[7] Carefully sweep up solid spills, avoiding dust generation.[8] Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable decontamination solution.

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